

comparative study of hydrated vs anhydrous nickel(II) nitrite

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Compound of Interest

Compound Name: Nickel(II) nitrite

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A Comparative Study of Anhydrous versus Hydrated Nickel(II) Nitrite

Introduction

Nickel(II) nitrite ($\text{Ni}(\text{NO}_2)_2$) is an inorganic compound of interest in various chemical applications. It primarily exists in two forms for consideration: a solid anhydrous state and as hydrated aqua complexes in aqueous solutions. A stable, isolatable hydrated crystalline form of **nickel(II) nitrite** is not commonly reported in the literature; instead, the interaction with water leads to the formation of distinct nitro-aqua complexes in solution. This guide provides a comparative analysis of the properties, synthesis, and reactivity of solid anhydrous **nickel(II) nitrite** and its hydrated forms in an aqueous environment, supported by experimental data for researchers, scientists, and drug development professionals.

Data Presentation

The following tables summarize the key quantitative data for anhydrous **nickel(II) nitrite** and its aqueous complexes.

Table 1: Physical and Chemical Properties

Property	Anhydrous Nickel(II) Nitrite (solid)	Hydrated Nickel(II) Nitrite (in aqueous solution)
Chemical Formula	$\text{Ni}(\text{NO}_2)_2$	Primarily $[\text{Ni}(\text{NO}_2)_2(\text{H}_2\text{O})_4]$, with other species like $[\text{Ni}(\text{NO}_2)(\text{H}_2\text{O})_5]^+$ and $[\text{Ni}(\text{NO}_2)_3(\text{H}_2\text{O})_3]^-$ in equilibrium[1]
Molar Mass	150.73 g/mol [1]	Varies depending on the complex
Appearance	Blue-green crystals[1]	Emerald green solution, more intense than $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$ [1]
Density	8.90 g/cm ³ (at 20 °C)[1]	Not applicable
Solubility in water	Very soluble[1]	Forms various complex ions[1]
Thermal Stability	Decomposes at 220 °C (up to 260 °C in argon)[1]	Decomposes slowly in aqueous solution due to disproportionation of the nitrite ion[1]
Magnetic Moment	Paramagnetic, with a magnetic moment expected to be around 2.83 BM for a d ⁸ system.	The magnetic moment for Ni^{2+} in an aqueous solution is typically around 2.83 BM.

Table 2: Spectroscopic Data

Spectrum	Anhydrous Nickel(II) Nitrite	Hydrated Nickel(II) Nitrite (in aqueous solution)
Infrared (IR)	Absorption bands at 1575, 1388, 1333, 1240, 1080, and 830 cm^{-1} [1]	Dominated by water absorption bands.
UV-Vis	Not specified in solid state	The aqueous solution containing $[\text{Ni}(\text{NO}_2)_2(\text{H}_2\text{O})_4]$ and other nitro-aqua complexes exhibits a characteristic emerald green color, indicating absorption in the red region of the visible spectrum.

Experimental Protocols

Synthesis of Anhydrous Nickel(II) Nitrite

Principle: Anhydrous **nickel(II) nitrite** was first synthesized by Cyril Clifford Addison in 1961 via the reaction of gaseous nickel tetracarbonyl with dinitrogen tetroxide.[\[1\]](#) This reaction avoids aqueous media, which would lead to the formation of hydrated complexes.

Materials:

- Nickel tetracarbonyl ($\text{Ni}(\text{CO})_4$) - EXTREMELY TOXIC, handle with extreme caution in a well-ventilated fume hood.
- Dinitrogen tetroxide (N_2O_4) - TOXIC and CORROSIVE.
- Inert solvent (e.g., carbon tetrachloride, handled with appropriate safety measures).
- Apparatus for handling and reacting toxic gases.

Procedure:

- A solution of nickel tetracarbonyl in an inert solvent is prepared in a reaction vessel designed for gas-phase reactions.
- Gaseous dinitrogen tetroxide is slowly introduced into the reaction vessel containing the nickel tetracarbonyl solution. The reaction is typically carried out at or below room temperature.
- The reaction produces a green smoke, which is the solid anhydrous **nickel(II) nitrite**.^[1]
- The reaction proceeds according to the following equation: $\text{Ni(CO)}_4 + \text{N}_2\text{O}_4 \rightarrow \text{Ni(NO}_2)_2 + 4\text{CO} + 2\text{NO}$
- The resulting solid green product, anhydrous **nickel(II) nitrite**, is collected by filtration under an inert atmosphere to prevent exposure to moisture.
- The product is then washed with a dry, inert solvent to remove any unreacted starting materials and byproducts.
- The final product is dried under vacuum to ensure all traces of solvent and volatile byproducts are removed.

Preparation of an Aqueous Solution of Hydrated Nickel(II) Nitrite Complexes

Principle: An aqueous solution containing hydrated **nickel(II) nitrite** complexes, predominantly tetraaquadinitronickel(II), can be prepared by the reaction of a soluble nickel(II) salt with an alkali metal nitrite in water.^[1]

Materials:

- Nickel(II) sulfate hexahydrate ($\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$) or Nickel(II) chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$)
- Sodium nitrite (NaNO_2)
- Distilled water

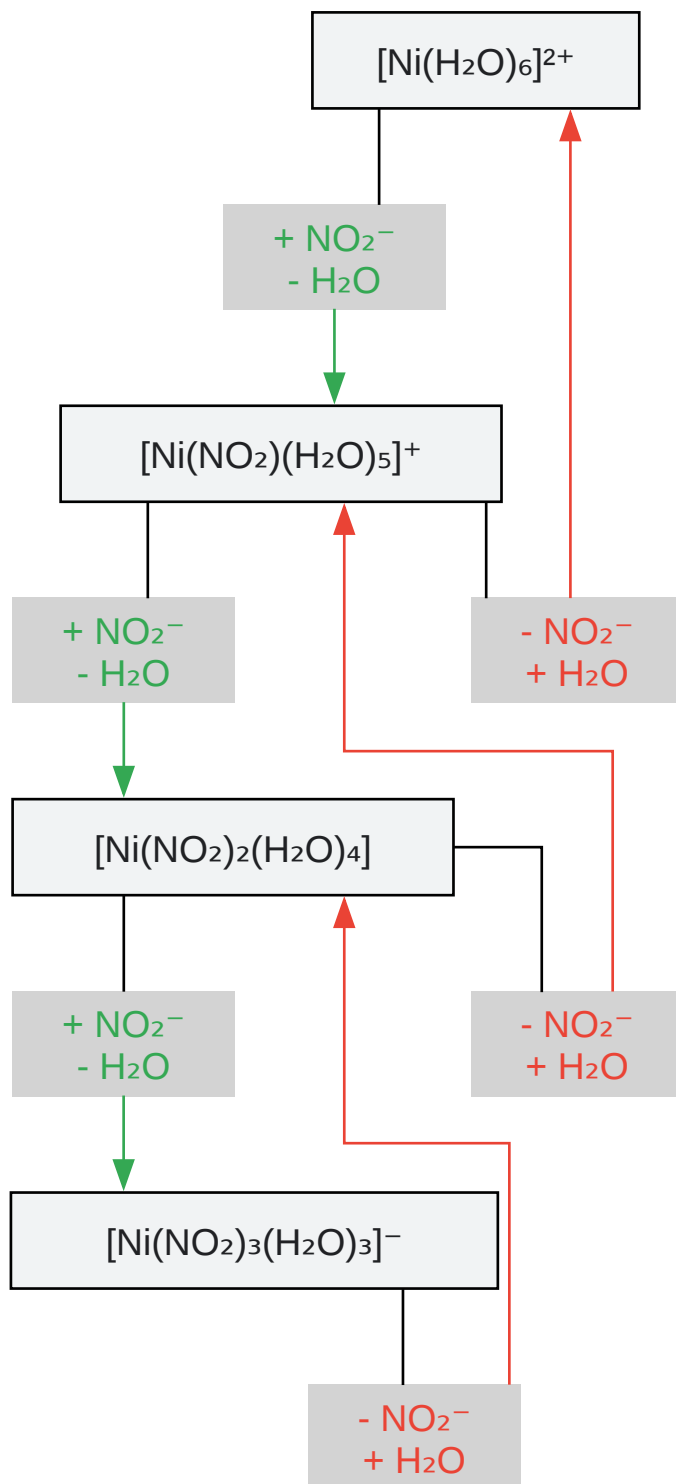
Procedure:

- Prepare an aqueous solution of a nickel(II) salt (e.g., dissolve a known amount of $\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$ in distilled water). This solution will have the characteristic pale green color of the hexaaquanickel(II) ion, $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$.
- In a separate container, prepare an aqueous solution of sodium nitrite.
- Slowly add the sodium nitrite solution to the nickel(II) salt solution while stirring.
- As the nitrite solution is added, a color change from pale green to a more intense emerald green will be observed, indicating the formation of nitro-aqua complexes.[\[1\]](#)
- The primary equilibrium established in the solution is: $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}(\text{aq}) + 2\text{NO}_2^-(\text{aq}) \rightleftharpoons \text{--INVALID-LINK--} + 2\text{H}_2\text{O}(\text{l})$ The equilibrium constant (K) for this reaction is 0.16 at standard conditions.[\[1\]](#)
- The final solution contains a mixture of nitro-aqua complexes in equilibrium, with $[\text{Ni}(\text{NO}_2)_2(\text{H}_2\text{O})_4]$ being a major species.

Mandatory Visualization

Equilibrium of Nickel(II) Nitrite in Aqueous Solution

The following diagram illustrates the equilibrium between the hexaaquanickel(II) ion and various nitro-aqua complexes upon the addition of nitrite ions in an aqueous solution.

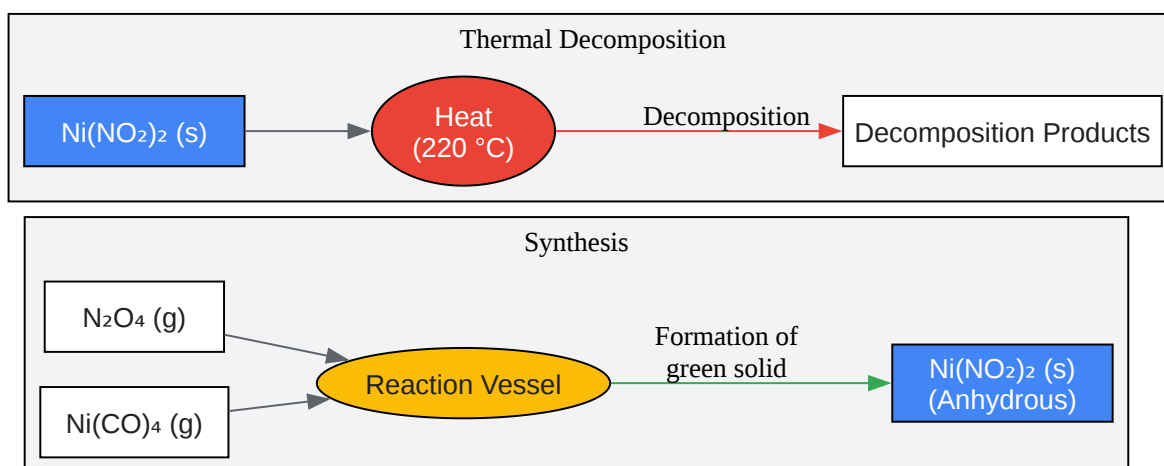


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Caption: Stepwise formation of nickel(II) nitro-aqua complexes.

Synthesis and Decomposition of Anhydrous Nickel(II) Nitrite

This diagram outlines the workflow for the synthesis of anhydrous **nickel(II) nitrite** and its subsequent thermal decomposition.



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Caption: Synthesis and thermal decomposition of anhydrous $\text{Ni}(\text{NO}_2)_2$.

Conclusion

The comparison between anhydrous and "hydrated" **nickel(II) nitrite** is fundamentally a comparison between a well-defined solid compound and its behavior in an aqueous environment where it forms a series of nitro-aqua complexes. Anhydrous **nickel(II) nitrite** is a discrete, volatile, blue-green solid that is thermally unstable. In contrast, when dissolved in water, it does not form a stable hydrate but rather a series of substitutionally labile complexes that impart a characteristic emerald green color to the solution. The choice between using the anhydrous solid or preparing an aqueous solution of the complexes depends entirely on the requirements of the specific application, such as the need for a non-aqueous environment or the desire to utilize the reactivity of the specific complex ions in solution.

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References

- 1. Nickel(II) nitrite - Wikipedia [en.wikipedia.org]
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